

Application Notes and Protocols for Uricosuric Agent Administration in Rodent Models

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Compound of Interest

Compound Name: *Uricosuric agent-1*

Cat. No.: *B11976038*

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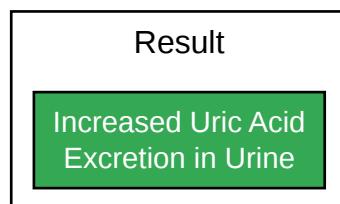
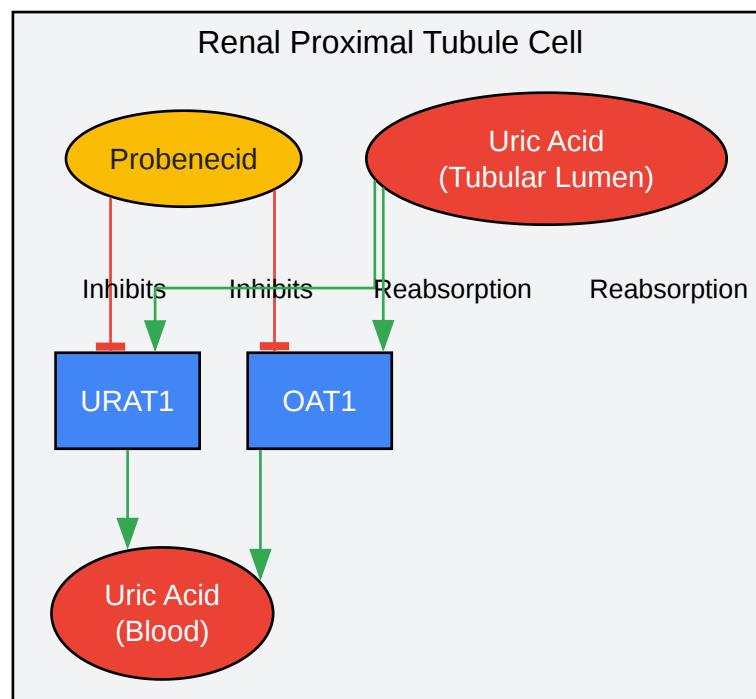
Note: "**Uricosuric agent-1**" is a placeholder term. These application notes and protocols are based on data for Probenecid, a well-established uricosuric agent, and are intended to serve as a representative guide for researchers, scientists, and drug development professionals.

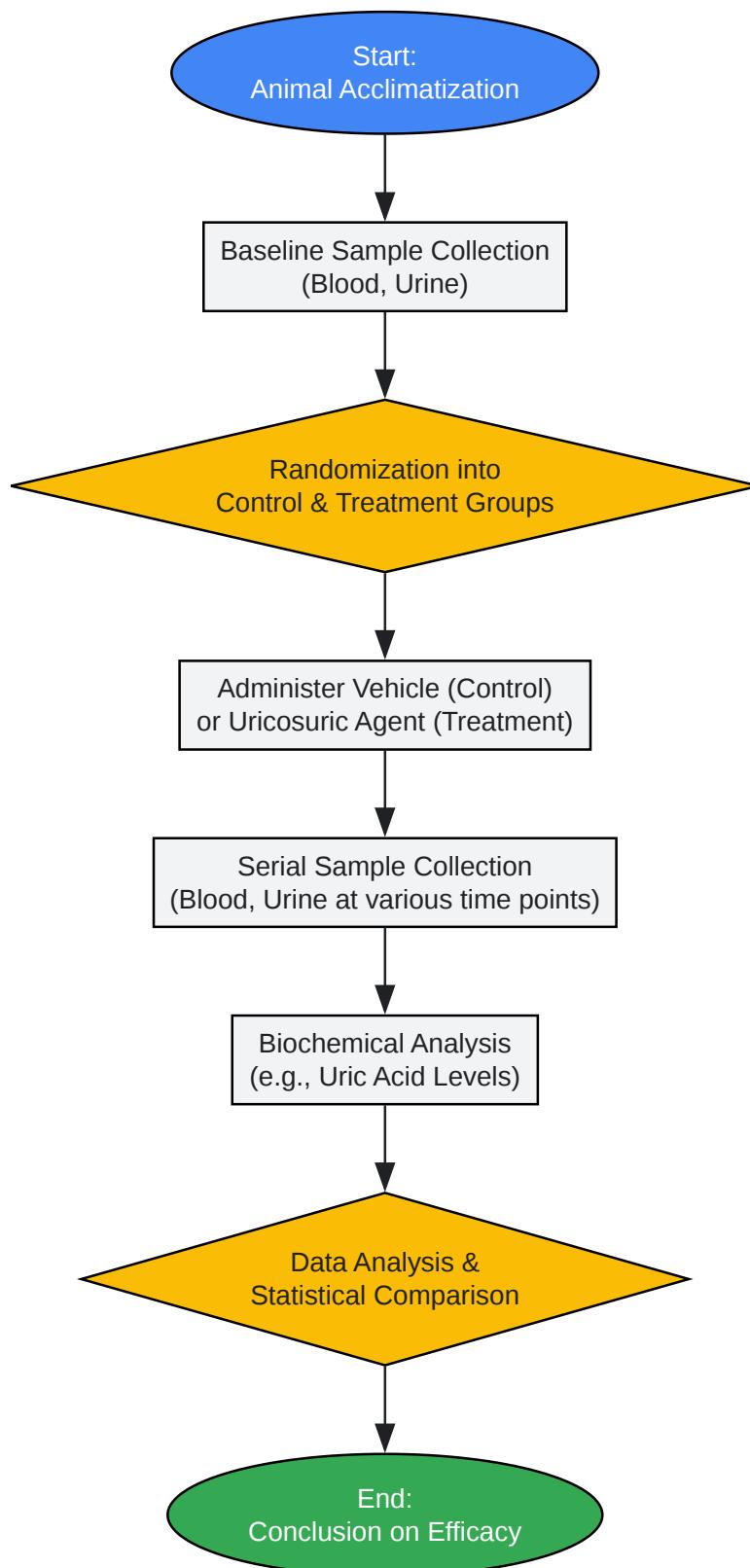
Introduction

Probenecid is a uricosuric and renal tubular blocking agent used in the treatment of gout, gouty arthritis, and hyperuricemia.^{[1][2]} Its primary function is to increase the excretion of uric acid in the urine by inhibiting its reabsorption in the kidneys.^[3] Probenecid achieves this by competitively inhibiting organic anion transporters, primarily Organic Anion Transporter 1 (OAT1) and Urate Transporter 1 (URAT1), located in the proximal tubules of the kidneys.^[4] This inhibition leads to a decrease in serum uric acid levels.^[1] Additionally, Probenecid has been shown to inhibit pannexin 1, which plays a role in inflammation.^[3]

Mechanism of Action of Probenecid

Probenecid's primary mechanism involves the modulation of uric acid transport in the renal tubules.^[4] In the kidneys, uric acid is filtered from the blood and subsequently reabsorbed back into the bloodstream. Probenecid competitively inhibits URAT1 and OAT1, which are responsible for this reabsorption.^[4] By blocking these transporters, Probenecid effectively increases the amount of uric acid excreted in the urine, thereby lowering its concentration in the blood.^{[5][4]}



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